

# A Technical Guide to the Solubility of Threne Brilliant Violet 3B

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Compound of Interest		
Compound Name:	Threne brilliant violet 3b	
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This technical guide provides a comprehensive overview of the solubility characteristics of **Threne brilliant violet 3b**. Due to the limited availability of specific quantitative solubility data in public literature, this document focuses on providing a detailed experimental protocol for determining its solubility in various solvents, based on established international standards.

### **Introduction to Threne Brilliant Violet 3B**

Threne brilliant violet 3b, also known by its Colour Index name C.I. Vat Violet 9 and CAS number 1324-17-0, is an anthraquinone-based vat dye.[1] Its chemical formula is C<sub>34</sub>H<sub>15</sub>BrO<sub>2</sub>. [2] Vat dyes are a class of water-insoluble dyes that are applied to fibers in a reduced, soluble form (leuco form) and then oxidized back to their insoluble form to fix them to the material.

The chemical structure of **Threne brilliant violet 3b**, a brominated isoviolanthrone, contributes to its physical and chemical properties.[1] A key computed property is its high XLogP3 value, which is approximately 8.7 to 8.9.[2][3] This high value indicates a strong lipophilic (fat-loving) and hydrophobic (water-repelling) nature, suggesting poor solubility in water and higher solubility in nonpolar organic solvents.[4]

# **Solubility Profile**

A thorough review of scientific literature and chemical databases reveals a lack of specific quantitative solubility data for **Threne brilliant violet 3b** in various solvents. While qualitative



descriptions are available, precise measurements in grams per liter (g/L) or moles per liter (mol/L) are not publicly documented.

## **Qualitative Solubility Data**

Based on available information, the solubility of **Threne brilliant violet 3b** can be summarized as follows:

Solvent Class	Solvent	Solubility Description
Aqueous	Water	Insoluble[4][5]
Aromatic Hydrocarbons	Tetrahydronaphthalene	Slightly Soluble[5]
Xylene	Slightly Soluble[5]	
Other Organic Solvents	General Organic Solvents	Expected to be soluble based on its nonpolar nature[4]

# **Experimental Protocol for Solubility Determination**

For researchers requiring precise solubility measurements, the following protocol, adapted from the OECD Guideline for the Testing of Chemicals, Test No. 105 ("Flask Method"), is recommended.[6][7][8] This method is a robust approach for determining the saturation mass concentration of a substance in a given solvent.

### **Materials and Equipment**

- Analyte: Threne brilliant violet 3b (purity > 99%)
- Solvents: A range of analytical grade solvents of interest (e.g., ethanol, acetone, toluene, dimethyl sulfoxide)
- Apparatus:
  - Analytical balance (accuracy ± 0.1 mg)
  - Glass flasks with stoppers (e.g., 250 mL Erlenmeyer flasks)



- Constant temperature bath or shaker with temperature control (e.g., 25 °C ± 0.5 °C)
- Centrifuge capable of > 2000 g
- Syringes and membrane filters (e.g., 0.45 μm pore size, solvent-compatible)
- Spectrophotometer (UV-Vis) or High-Performance Liquid Chromatography (HPLC) system for concentration analysis
- Volumetric flasks and pipettes

### **Preliminary Test**

A preliminary test is advised to estimate the approximate solubility and the time required to reach equilibrium. This involves preparing a supersaturated solution and observing it over time.

- Add an excess amount of Threne brilliant violet 3b to a known volume of the solvent in a
  flask.
- Agitate the mixture at a constant temperature.
- At various time points (e.g., 24, 48, 72 hours), take samples of the supernatant, filter or centrifuge, and measure the concentration of the dissolved dye.
- Equilibrium is considered reached when consecutive measurements are within the expected analytical error.

## **Definitive Test (Flask Method)**

- · Preparation of Test Solutions:
  - For each solvent, prepare at least three separate flasks.
  - Add a precisely weighed amount of Threne brilliant violet 3b to a known volume of the solvent in each flask. The amount should be in excess of its estimated solubility from the preliminary test to ensure a saturated solution is formed.
- Equilibration:



- Place the stoppered flasks in a constant temperature bath or shaker.
- Agitate the flasks for a period determined by the preliminary test to be sufficient to reach equilibrium (typically 24-72 hours).

#### Phase Separation:

- After equilibration, allow the flasks to stand in the temperature-controlled environment for at least 24 hours to allow undissolved material to settle.
- To ensure complete separation of the solid and liquid phases, centrifuge the samples at a high speed.

#### Sampling and Analysis:

- Carefully take an aliquot of the clear supernatant. To avoid disturbing the sediment, it is advisable to use a syringe.
- $\circ$  Immediately filter the aliquot through a 0.45  $\mu m$  membrane filter to remove any remaining solid particles.
- Dilute the filtered sample as necessary with the same solvent to a concentration that is within the linear range of the analytical method.
- Determine the concentration of Threne brilliant violet 3b in the diluted sample using a
  pre-calibrated analytical method (e.g., UV-Vis spectrophotometry at the wavelength of
  maximum absorbance or HPLC).

#### Calculation:

- Calculate the solubility (S) in g/L using the following formula:  $S(g/L) = C \times D$  Where:
  - C = Measured concentration of the diluted sample (g/L)
  - D = Dilution factor
- The final solubility is the average of the results from the replicate flasks.

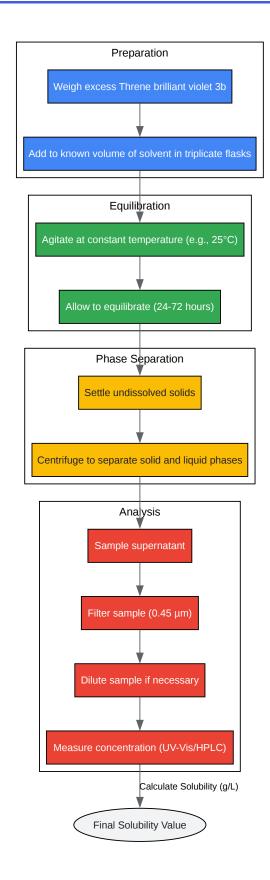




# **Visualization of Experimental Workflow**

The following diagram illustrates the key steps in the experimental determination of solubility using the flask method.





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Caption: Experimental workflow for determining the solubility of **Threne brilliant violet 3b**.



### Conclusion

While quantitative solubility data for **Threne brilliant violet 3b** is not readily available in the public domain, its chemical properties strongly suggest it is insoluble in water and soluble in nonpolar organic solvents. For applications requiring precise solubility values, the detailed experimental protocol provided in this guide, based on the internationally recognized OECD flask method, offers a reliable framework for obtaining accurate and reproducible results. This will enable researchers and professionals in drug development and other scientific fields to better understand and utilize this compound in their work.

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